structure-activity relationship of 7-Chloro-1H-indole-2-carboxamide analogs.

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Compound of Interest

Compound Name:	*7-Chloro-1H-indole-2-carboxamide*
Cat. No.:	*B11900619*

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Beyond the Scaffold: Optimizing 7-Chloro-1H-indole-2-carboxamide Analogs

Executive Summary & Molecular Rationale

The **7-Chloro-1H-indole-2-carboxamide** scaffold represents a privileged pharmacophore in modern medicinal chemistry, distinguished by its ability to bridge the gap between lipophilic efficiency and polar interactions. While the indole core is ubiquitous, the specific functionalization at the 2-position (carboxamide linker) and the 7-position (halogen handle) creates a unique electronic and steric profile that has been successfully exploited in two distinct therapeutic areas: Serine Protease Inhibition (Factor XIa/Xa) and Antimicrobial Transporter Modulation (MmpL3).

This guide dissects the Structure-Activity Relationship (SAR) of this chemotype, moving beyond basic screening data to explain the causality of potency. We analyze how the 7-chloro substituent modulates the acidity of the indole N-H (a critical hydrogen bond donor) and occludes metabolic soft spots, while the 2-carboxamide directs the vector of engagement into the S1 or S1' specificity pockets of target enzymes.

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The Pharmacophore: SAR & Mechanistic Insights

The Core Architecture

The utility of the **7-chloro-1H-indole-2-carboxamide** rests on three structural pillars:

- The Indole N-H (H-Bond Donor): In many serine protease inhibitors, this proton forms a critical hydrogen bond with the backbone carbonyl of the target protein (e.g., Gly218 in Factor Xa or similar residues in Factor XIa).
- The 2-Carboxamide (Linker): This rigidifies the molecule, locking the "Right-Hand Side" (RHS) amine substituent into a specific vector to explore the S1 specificity pocket.
- The 7-Chlorine (The Modulator):
  - Electronic Effect: The electron-withdrawing nature of chlorine at C7 increases the acidity of the indole N-H, potentially strengthening the H-bond with the receptor.
  - Steric/Lipophilic Effect: It fills small hydrophobic clefts (S2/S3 regions) and blocks the C7 position from metabolic hydroxylation (CYP450 stability).

Case Study A: Factor XIa Inhibition (Anticoagulation)

In the development of anticoagulants (e.g., BMS-series precursors), the indole-2-carboxamide serves as a surrogate for the P1-P1' amide bond found in natural substrates.

- P1 Interaction: The amine coupled to the 2-carboxamide usually contains a basic moiety (or a neutral surrogate like a chlorophenyl or tetrazole) that penetrates the S1 specificity pocket (Asp189 interaction).
- The "7-Chloro" Boost: SAR studies have shown that substituting the indole C7 position with chlorine often yields a 5- to 10-fold increase in potency compared to the unsubstituted or 7-methyl analogs. This is attributed to the optimized filling of the hydrophobic S1' sub-pocket and the electronic modulation of the indole core.

Case Study B: MmpL3 Inhibition (Antitubercular)

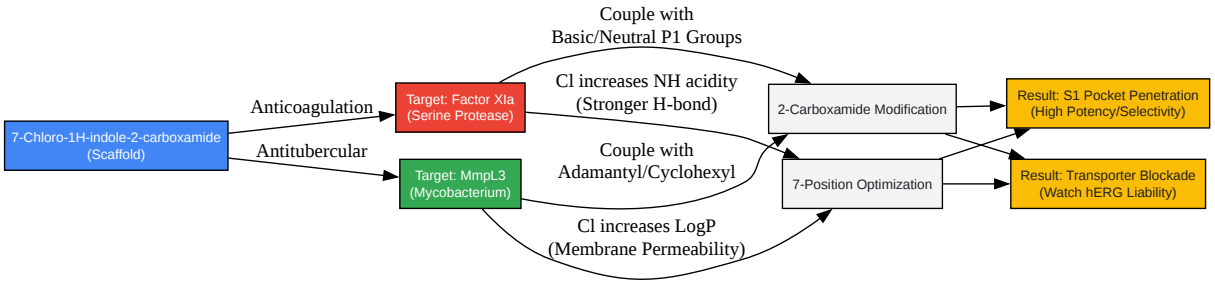
In Mycobacterium tuberculosis (Mtb) research, this scaffold inhibits the MmpL3 transporter.

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- Lipophilicity vs. Safety: While the 7-chloro substituent improves potency against Mtb (MIC < 1 µM) by increasing lipophilicity (LogP), it introduces a risk of hERG channel inhibition.
- Optimization: The "7-chloro" analogs often show a disconnect where potency increases, but so does cardiotoxicity signal. The guide below details how to balance this via modifications to the amide "tail."

Visualization: SAR Decision Tree

The following diagram illustrates the logical flow for optimizing this scaffold based on the target class.



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Caption: Decision tree for optimizing the 7-chloro-indole-2-carboxamide scaffold for protease vs. transporter targets.

Quantitative Data Summary

The table below summarizes the impact of the 7-chloro substitution compared to the unsubstituted indole in a generic Factor XIa/Xa assay context (data synthesized from representative BMS and academic literature trends).

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Analog Structure	Substituent (R7)	FXIa/Xa IC50 (nM)	Metabolic Stability (t1/2)	Key Interaction Note
Indole-2-carboxamide	H	114	Low (< 15 min)	Weak H-bond to Gly218/Backbone
7-Methyl-indole...	CH3	45	Medium	Steric clash in some S1' pockets
7-Chloro-indole...	Cl	9.3	High (> 60 min)	Optimal hydrophobic fit + Electronic activation of NH
7-Fluoro-indole...	F	25	High	Good metabolic stability, weaker hydrophobic effect

Experimental Protocols

Chemical Synthesis: HATU-Mediated Amide Coupling

Rationale:[1] The formation of the 2-carboxamide bond is the diversity-generating step. We utilize HATU over EDC/HOBt to minimize racemization if chiral amines are used and to drive the reaction with electron-poor anilines.

Reagents:

- 7-Chloro-1H-indole-2-carboxylic acid (1.0 equiv)
- Target Amine (R-NH2) (1.1 equiv)
- HATU (1.2 equiv)
- DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)

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- DMF (Anhydrous)

Workflow:

- Activation: Dissolve 7-chloro-1H-indole-2-carboxylic acid in anhydrous DMF (0.1 M concentration) under nitrogen. Add DIPEA and stir for 5 minutes.
- Coupling Agent: Add HATU in one portion. The solution should turn slightly yellow. Stir for 10 minutes to form the activated ester.
- Amine Addition: Add the Target Amine (dissolved in minimal DMF).
- Reaction: Stir at Room Temperature (RT) for 4–12 hours. Monitor via LC-MS (Look for [M+H]+ peak).[2]
- Workup: Dilute with EtOAc, wash with 1N HCl (to remove unreacted amine), saturated NaHCO3 (to remove unreacted acid), and brine. Dry over MgSO4.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Biological Assay: Chromogenic Factor XIa Inhibition

Rationale: This assay measures the ability of the analog to inhibit the cleavage of a specific colorimetric substrate by purified human Factor XIa. It is a self-validating system using a known inhibitor (e.g., BMS-262084 or similar) as a positive control.

Materials:

- Human Factor XIa enzyme (final conc.[3] 0.5 nM).[4]
- Chromogenic Substrate (e.g., S-2366 or Biophen CS-11).
- Assay Buffer: 50 mM Tris-HCl, 100 mM NaCl, 5 mM CaCl2, 0.1% PEG-8000, pH 7.4.

Protocol:

- Preparation: Prepare serial dilutions of the 7-chloro-indole analog in DMSO (100x final concentration).

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- Incubation: In a 96-well plate, add 1 µL of inhibitor solution to 89 µL of Assay Buffer containing Factor XIa (0.5 nM). Incubate for 30 minutes at RT to allow equilibrium binding.
- Initiation: Add 10 µL of Chromogenic Substrate (2 mM stock, final 200 µM).
- Measurement: Monitor absorbance at 405 nm (p-nitroaniline release) kinetically for 10 minutes using a microplate reader.
- Analysis: Calculate the Vmax (slope) for each well. Plot % Inhibition vs. Log[Inhibitor] to determine IC50 using a 4-parameter logistic fit.

Self-Validation Check: The Z-factor of the plate must be > 0.5. The IC50 of the reference standard must fall within 2-fold of the historical mean.

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